

A Comprehensive Technical Guide to the Safe Handling of meso-1,2-Diphenylethylenediamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	meso-1,2-Diphenylethylenediamine
Cat. No.:	B1233172

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **meso-1,2-Diphenylethylenediamine** (CAS RN: 562-49-2). The information is compiled to ensure safe laboratory practices and to provide a quick reference for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

Identifier	Value
IUPAC Name	(1R,2S)-1,2-diphenylethane-1,2-diamine
CAS Number	562-49-2
Molecular Formula	C ₁₄ H ₁₆ N ₂ [1] [2] [3] [4]
Molecular Weight	212.29 g/mol [1] [2]
Appearance	White to off-white crystalline powder
Melting Point	118-122 °C

Hazard Identification and Classification

meso-1,2-Diphenylethylenediamine is classified as a hazardous substance. The following tables summarize its GHS classification, hazard statements (H-statements), and precautionary statements (P-statements).

GHS Hazard Classification

Classification	Category
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A ^[5]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3 ^{[5][6]}

Hazard Statements

Code	Statement
H315	Causes skin irritation ^{[5][6]}
H319	Causes serious eye irritation ^{[5][6]}
H335	May cause respiratory irritation ^{[5][6]}

Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [5]
P264	Wash skin thoroughly after handling. [5]
P271	Use only outdoors or in a well-ventilated area. [5]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [5]
P302+P352	IF ON SKIN: Wash with plenty of water. [5]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5]
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention. [5]
P337+P313	If eye irritation persists: Get medical advice/attention. [5]
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Exposure Controls and Personal Protection

There are no established occupational exposure limits for **meso-1,2-Diphenylethylenediamine**. However, due to its hazardous nature, appropriate engineering controls and personal protective equipment (PPE) must be utilized to minimize exposure.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Fire-Fighting Measures

Aspect	Information
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.
Fire-Fighter Protection	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

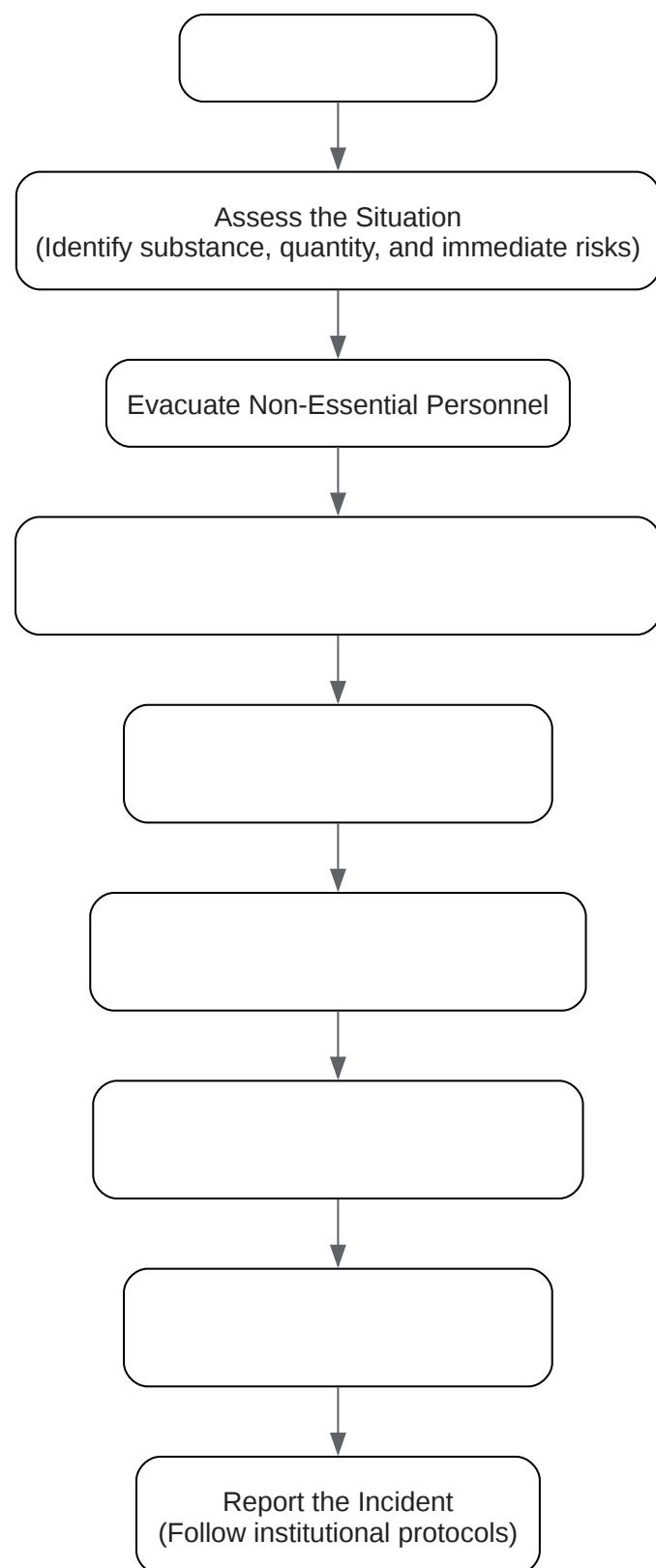
In the event of a spill, follow these procedures:

- Evacuate: Clear the area of all unnecessary personnel.

- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Cleanup: Wear appropriate PPE. Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.
- Decontaminate: Clean the spill area with a suitable decontaminating agent.

Experimental Workflow: Chemical Spill Response

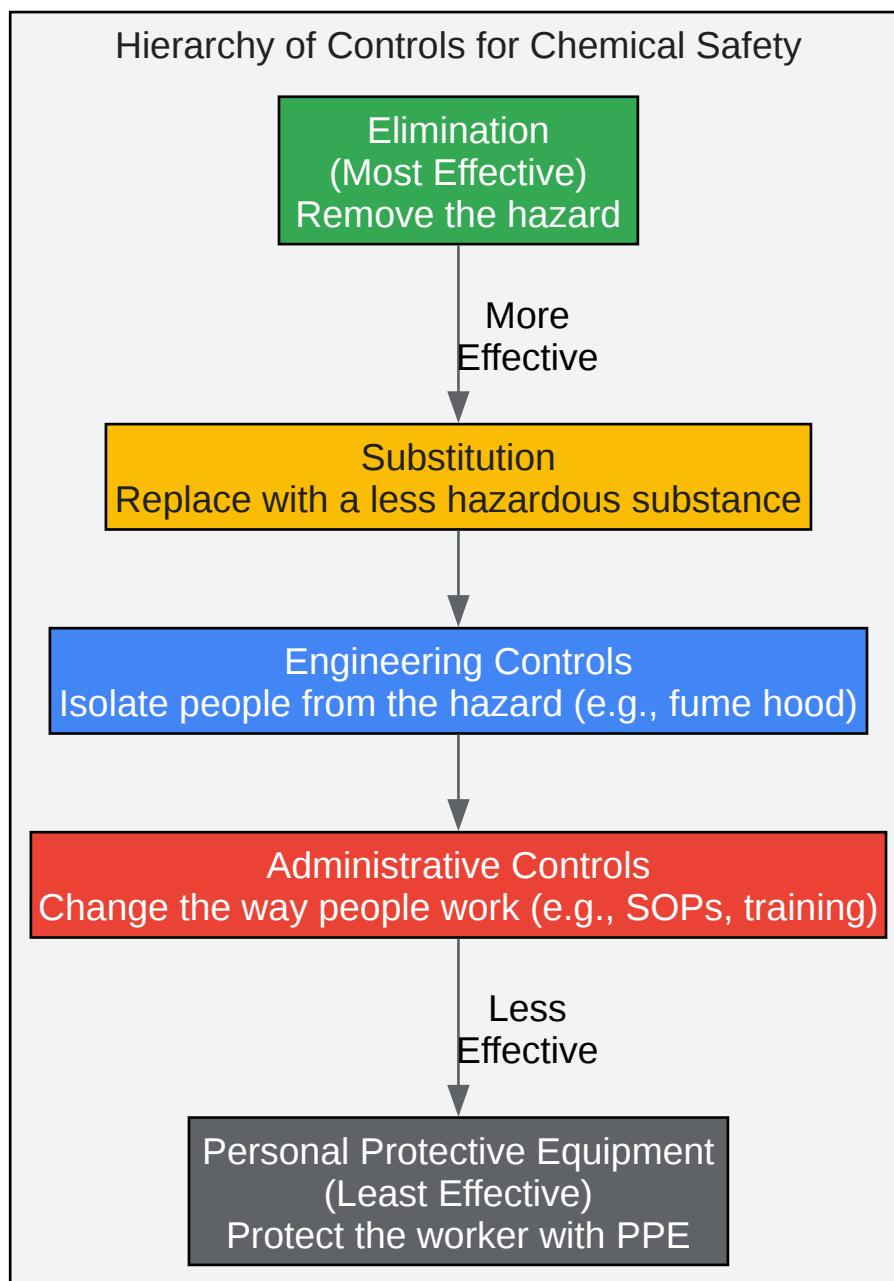
The following diagram outlines the general workflow for responding to a chemical spill of **meso-1,2-Diphenylethylenediamine**.

[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill.

Logical Relationships: Hierarchy of Controls

To minimize exposure to **meso-1,2-Diphenylethylenediamine**, a hierarchy of controls should be implemented. This approach prioritizes the most effective control measures.



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls for minimizing exposure.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store in a cool place.

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides.

This technical guide is intended to provide essential safety information. Always refer to the complete Safety Data Sheet (SDS) before handling this chemical and follow all institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. ehs.gatech.edu [ehs.gatech.edu]
- 3. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
- 4. chemsafetypro.com [chemsafetypro.com]
- 5. researchgate.net [researchgate.net]

- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of meso-1,2-Diphenylethylenediamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233172#meso-1-2-diphenylethylenediamine-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com